

Scrambled Peptide Controls for Gastrin I (1-14), Human: A Comparative Guide

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Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B15616309*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the bioactive peptide "**Gastrin I (1-14), human**" and its corresponding scrambled peptide negative control. The objective is to offer a clear understanding of how to effectively use a scrambled peptide to validate the sequence-specific activity of Gastrin I (1-14) in experimental settings. This document outlines the principles of scrambled peptide controls, presents a detailed experimental protocol for a comparative assay, and includes hypothetical comparative data to illustrate expected outcomes.

Introduction to Gastrin I (1-14), Human and the Role of Scrambled Peptide Controls

Gastrin I (1-14) is a fourteen-amino-acid peptide fragment of the human hormone Gastrin I. Its amino acid sequence is {Glp}-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp.[1][2][3] Gastrin I is a key regulator of gastric acid secretion, exerting its effects by binding to the cholecystokinin B (CCK2) receptor, a G-protein coupled receptor (GPCR).[2][4] This interaction triggers downstream signaling cascades, primarily through the activation of phospholipase C, leading to the mobilization of intracellular calcium and the activation of Protein Kinase C (PKC).

To ensure that the observed biological effects in an experiment are a direct result of the specific amino acid sequence of Gastrin I (1-14) and not due to non-specific interactions or the general physicochemical properties of the peptide, a scrambled peptide control is an indispensable tool. A scrambled peptide is synthesized with the exact same amino acid composition as the active peptide but in a randomized sequence. This makes it an ideal negative control to differentiate sequence-specific biological activity from non-specific effects.

Comparative Analysis: Gastrin I (1-14) vs. Scrambled Control

While specific experimental data comparing Gastrin I (1-14) with a scrambled control is not readily available in the public domain, this guide presents a hypothetical comparison based on established principles of peptide activity and control experiments.

Hypothetical Scrambled Peptide Sequence for Gastrin I (1-14):

Based on the amino acid composition of Gastrin I (1-14), a possible scrambled sequence could be:

{Glp}-Ala-Gly-Glu-Trp-Tyr-Glu-Pro-Gly-Glu-Leu-Glu-Trp-Glu

Note: This is a randomly generated sequence for illustrative purposes. For actual experimental use, a scrambled peptide should be designed to avoid any known functional motifs and to have similar physicochemical properties (e.g., solubility) to the active peptide.

Quantitative Data Comparison (Hypothetical)

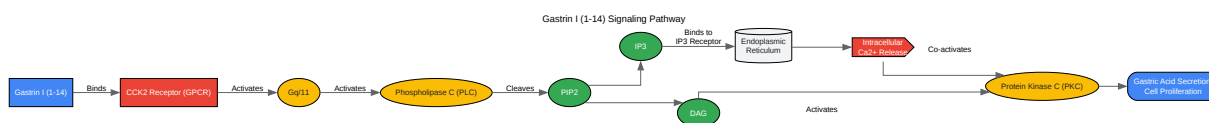
The following table summarizes the expected outcomes from a comparative experiment assessing the biological activity of Gastrin I (1-14) and its scrambled control. The data is hypothetical and intended to illustrate the expected lack of activity from the scrambled peptide.

Parameter	Gastrin I (1-14), human	Scrambled Peptide Control	Vehicle Control
CCK2 Receptor Binding Affinity (K _i)	~5 nM	> 10,000 nM	No binding
EC ₅₀ for Intracellular Calcium Mobilization	~10 nM	No response	No response
Stimulation of Gastric Acid Secretion (in vitro)	Significant increase over baseline	No significant change	No change

Signaling Pathway and Experimental Workflow

Gastrin I (1-14) Signaling Pathway

The binding of Gastrin I (1-14) to the CCK2 receptor initiates a well-defined signaling cascade. The following diagram illustrates this pathway.



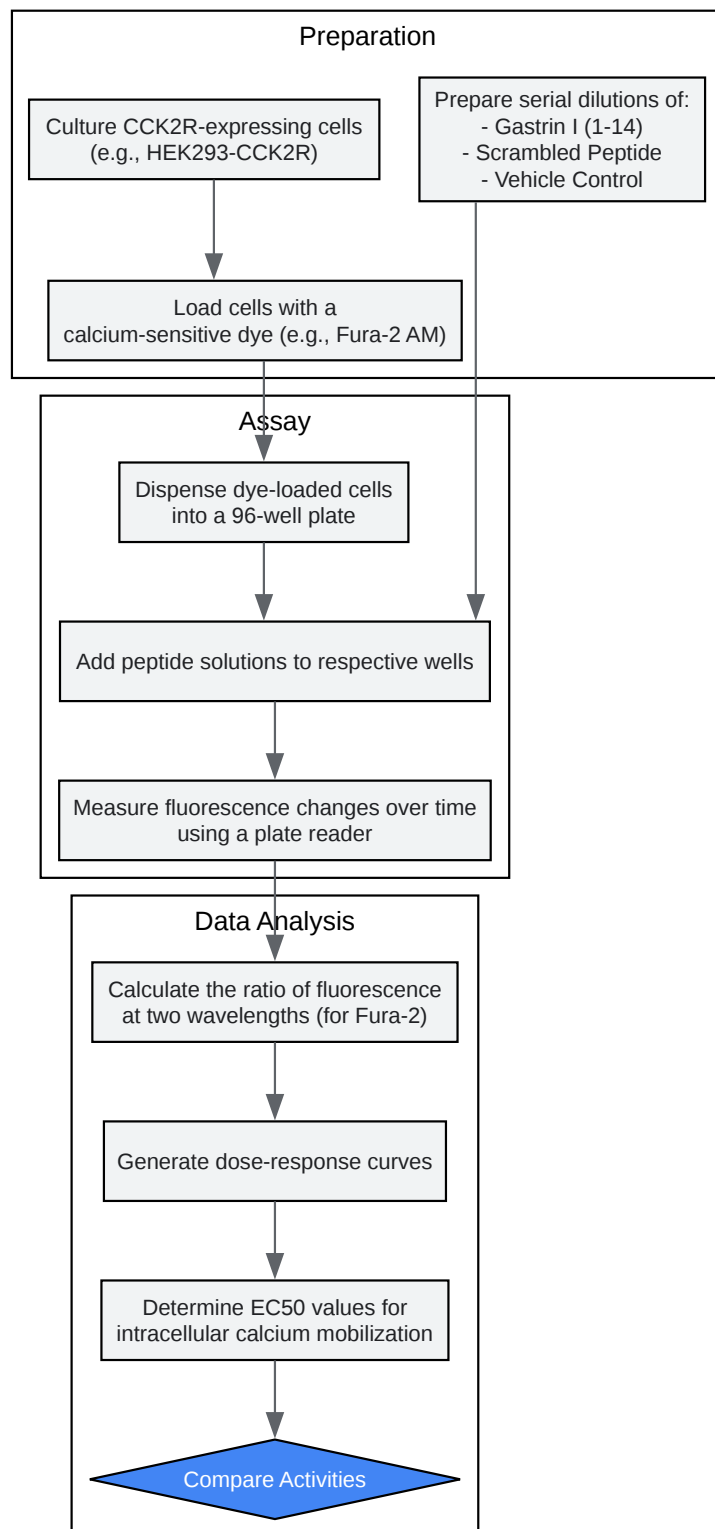
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Caption: Gastrin I (1-14) signaling pathway via the CCK2 receptor.

Experimental Workflow: Comparative Analysis

The following diagram outlines a typical workflow for comparing the activity of Gastrin I (1-14) and a scrambled peptide control using an in vitro calcium mobilization assay.

Experimental Workflow: Comparative Analysis

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